

GDC-0349 stock solution stability and storage

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Compound of Interest

Compound Name:	GDC-0349
CAS No.:	1207360-89-1
Cat. No.:	B607618

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GDC-0349 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GDC-0349** stock solutions. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the proper handling and use of **GDC-0349** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **GDC-0349**?

A1: To prepare a stock solution, we recommend dissolving **GDC-0349** powder in fresh, anhydrous DMSO. For higher solubility, you can warm the tube at 37°C and sonicate for a short period.

Q2: What are the recommended storage conditions for **GDC-0349** powder?

A2: **GDC-0349** powder should be stored at -20°C for long-term stability, where it can be stable for up to three years. It can also be stored at 4°C for up to two years.

Q3: How should I store **GDC-0349** stock solutions?

A3: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. For long-term storage, stock solutions are stable for up to one year at -80°C and for one month at -20°C in a suitable solvent like DMSO. Some sources suggest that stock solutions can be stored below -20°C for several months.

Q4: What is the solubility of **GDC-0349** in common solvents?

A4: **GDC-0349** has high solubility in DMSO (90-91 mg/mL) and moderate solubility in Ethanol (6 mg/mL). It is insoluble in water.

Q5: My **GDC-0349** solution appears cloudy. What should I do?

A5: Cloudiness may indicate that the compound has precipitated out of solution. Try warming the solution at 37°C and vortexing or sonicating to redissolve the compound. Ensure you are using a high-purity, anhydrous solvent, as moisture can reduce solubility. If the issue persists, the solution may have degraded, and it is advisable to prepare a fresh stock.

Data Presentation

Table 1: **GDC-0349** Solubility

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
DMSO	91	201.08
DMSO	90	-
Ethanol	6	13.25
Water	Insoluble	-

Data compiled from multiple sources.

Table 2: **GDC-0349** Storage and Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	1 year
In Solvent	-20°C	1 month
In Solvent	Below -20°C	Several months

Data compiled from multiple sources.

Experimental Protocols

Protocol 1: Preparation of **GDC-0349** Stock Solution (10 mM)

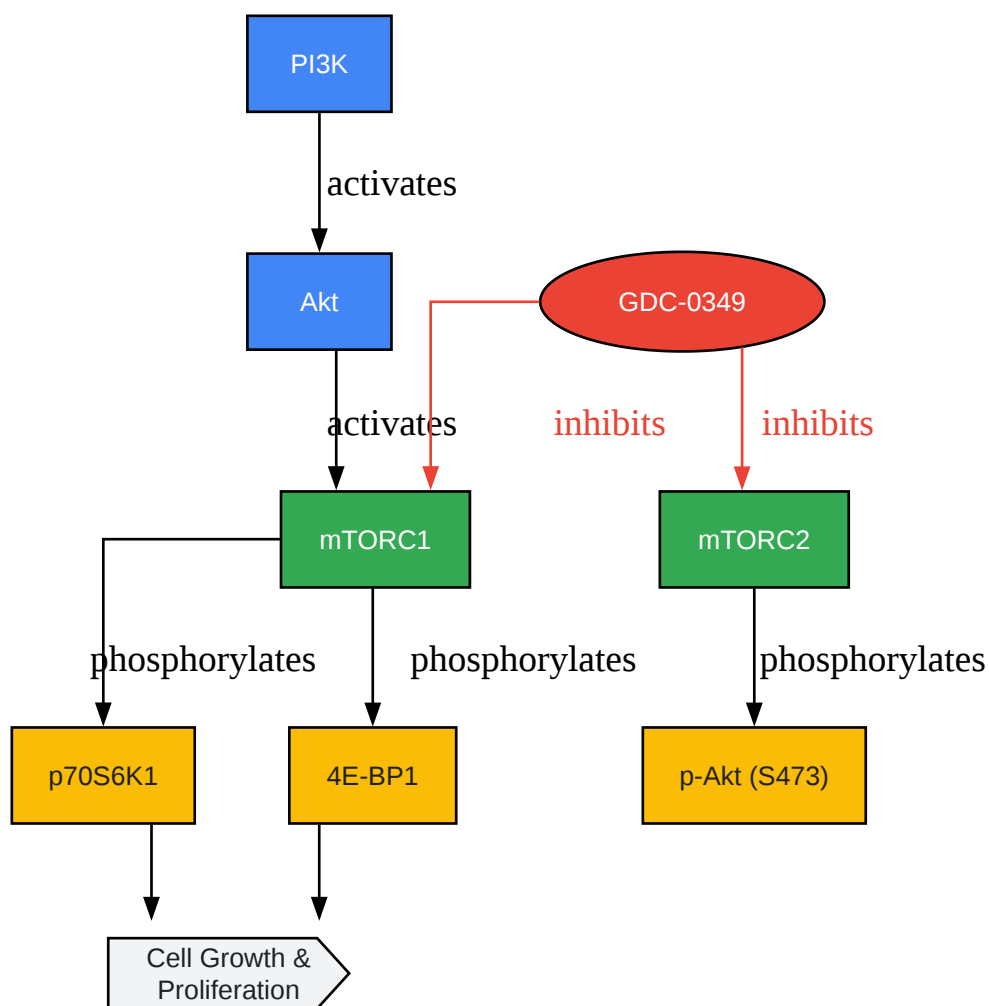
- Calculate the required mass: **GDC-0349** has a molecular weight of 452.55 g/mol . To prepare a 10 mM stock solution, weigh out 4.5255 mg of **GDC-0349** powder.
- Dissolve in DMSO: Add 1 mL of anhydrous, high-purity DMSO to the vial containing the **GDC-0349** powder.
- Ensure complete dissolution: Gently vortex the solution. If necessary, warm the vial to 37°C and sonicate for 5-10 minutes until the solution is clear.
- Aliquot and store: Dispense the stock solution into smaller, single-use aliquots. Store at -80°C for long-term use.

Protocol 2: Assessment of Stock Solution Stability by HPLC

- Prepare standards: Prepare a fresh **GDC-0349** stock solution of known concentration to use as a reference standard.
- Sample preparation: Thaw a stored aliquot of your **GDC-0349** stock solution. Dilute both the reference standard and the test sample to a suitable concentration for HPLC analysis using the mobile phase.

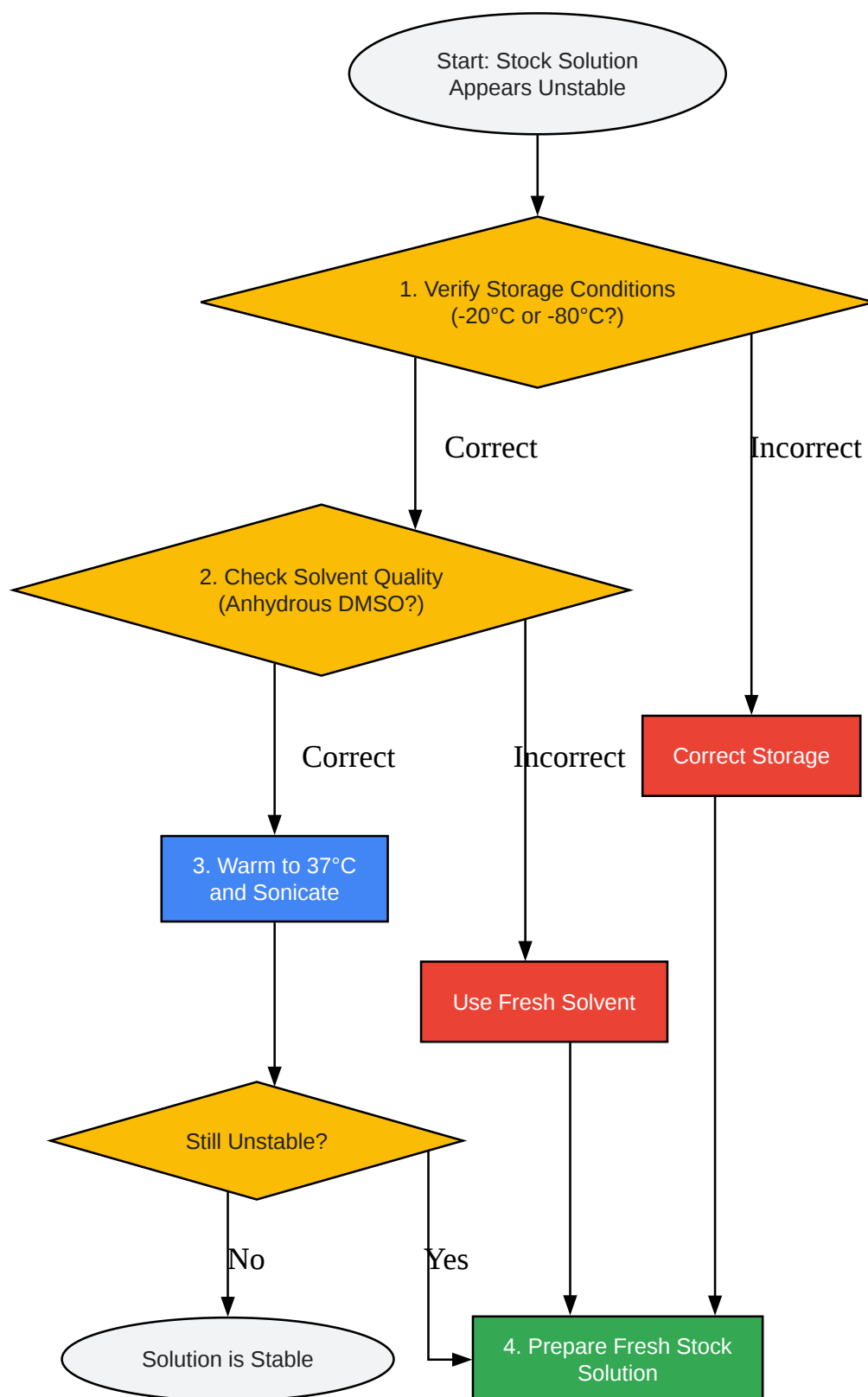
- HPLC analysis:
 - Column: Use a C18 reverse-phase column.
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid is a common starting point for small molecule analysis.
 - Detection: Use a UV detector at a wavelength where **GDC-0349** shows maximum absorbance.
- Data analysis: Compare the peak area of the **GDC-0349** in your stored sample to the peak area of the freshly prepared reference standard. A significant decrease in the peak area or the appearance of new peaks could indicate degradation.

Visualizations



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Caption: **GDC-0349** inhibits both mTORC1 and mTORC2 complexes.



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Caption: Troubleshooting workflow for unstable **GDC-0349** stock solutions.

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